

Molecular structure and formula of 1-Methyl-2-pyrrolidineethanol.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-2-pyrrolidineethanol

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In-Depth Technical Guide: 1-Methyl-2-pyrrolidineethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyl-2-pyrrolidineethanol is a heterocyclic compound featuring a pyrrolidine ring substituted with a methyl group at the nitrogen atom and an ethanol group at the second carbon. It is a colorless to pale yellow liquid with a mild odor.[1] This compound is recognized for its role as a key intermediate in the synthesis of various pharmaceuticals, most notably as a precursor to the antihistamine Clemastine. It is also known as Clemastine Impurity 4 in pharmacopeial contexts. Beyond its pharmaceutical applications, it finds use as a solvent and stabilizer in various chemical formulations.[2]

Molecular Structure and Formula

The molecular structure of **1-Methyl-2-pyrrolidineethanol** is characterized by a five-membered saturated pyrrolidine ring. A methyl group is attached to the nitrogen atom (position 1), and a 2-hydroxyethyl group is attached to the carbon atom at position 2.

Molecular Formula: $C_7H_{15}NO$ [3][4]

IUPAC Name: 2-(1-methylpyrrolidin-2-yl)ethanol[4]

CAS Number: 67004-64-2[3][4]

Canonical SMILES: CN1CCCC1CCO[4]

InChI Key: FYVMBPXFPFAECB-UHFFFAOYSA-N[4]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Methyl-2-pyrrolidineethanol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	129.20 g/mol	[4]
Appearance	Clear yellow to brownish liquid	[3]
Boiling Point	110-112 °C at 14 mmHg	[3]
Density	0.951 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.4713	[3]
Flash Point	84 °C (closed cup)	
Water Solubility	Miscible	[1]
pKa (Predicted)	15.03 ± 0.10	[1]

Synthesis and Experimental Protocols

The synthesis of **1-Methyl-2-pyrrolidineethanol** has been approached through various methods. A general and widely referenced method involves the reduction of a pyrrolidine-2-acetate derivative.

Experimental Protocol: Reduction of Methyl 1-methylpyrrolidine-2-acetate

This protocol describes the synthesis of **1-Methyl-2-pyrrolidineethanol** via the reduction of methyl 1-methylpyrrolidine-2-acetate using sodium borohydride.[3]

Materials:

- Methyl 1-methylpyrrolidine-2-acetate (5.0 g)
- Methanol (50 mL)
- Sodium borohydride (NaBH_4) (2.0 g)
- Ethyl acetate (50 mL)
- Water (50 mL)
- Saturated saline solution
- Anhydrous sodium sulfate

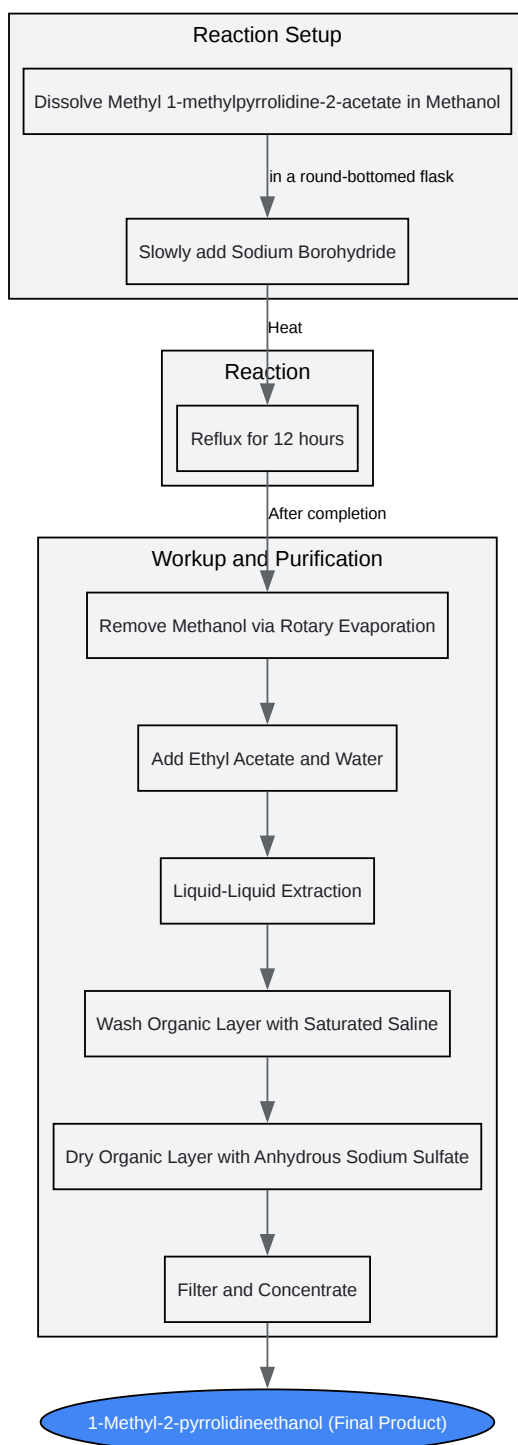
Procedure:

- In a round-bottomed flask, dissolve 5.0 g of methyl 1-methylpyrrolidine-2-acetate in 50 mL of methanol.[3]
- Slowly add 2.0 g of sodium borohydride to the solution.[3]
- Heat the reaction mixture to reflux and maintain for 12 hours.[3]
- After the reaction is complete, remove the methanol by rotary evaporation under reduced pressure.[3]
- To the resulting residue, add 50 mL of ethyl acetate and 50 mL of water.[3]
- Transfer the mixture to a separatory funnel, shake vigorously, and allow the layers to separate.[3]
- Collect the organic layer and wash it with saturated saline solution.[3]
- Dry the organic layer over anhydrous sodium sulfate.[3]
- Filter to remove the desiccant and concentrate the organic solvent under reduced pressure to yield the final product, N-methyl-2-(2-hydroxyethyl)pyrrolidine (**1-Methyl-2-**

pyrrolidineethanol), as a colorless liquid. The expected yield is approximately 3.5 g.[3]

Logical Workflow for the Synthesis of **1-Methyl-2-pyrrolidineethanol**:

Synthesis Workflow of 1-Methyl-2-pyrrolidineethanol



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A flowchart illustrating the key steps in the synthesis of **1-Methyl-2-pyrrolidineethanol**.

Biological Activity and Signaling Pathways

Current scientific literature does not indicate significant intrinsic biological activity or well-defined signaling pathways for **1-Methyl-2-pyrrolidineethanol** itself. Its primary relevance in a biological context is as a crucial building block for the synthesis of pharmacologically active molecules. For instance, its structure forms a core component of Clemastine, an H1 histamine receptor antagonist. Therefore, its "biological effect" is indirect, enabling the creation of compounds that do interact with specific biological targets. There is no evidence to suggest that **1-Methyl-2-pyrrolidineethanol** directly modulates any signaling pathways in a manner relevant to drug action.

Safety and Handling

1-Methyl-2-pyrrolidineethanol is classified as harmful if swallowed and causes skin and serious eye irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

1-Methyl-2-pyrrolidineethanol is a valuable chemical intermediate with a well-defined molecular structure and established physicochemical properties. The synthetic protocol provided offers a reliable method for its preparation in a laboratory setting. While it does not exhibit significant direct biological activity, its role as a precursor to important pharmaceuticals underscores its importance in drug development and organic synthesis. Further research into novel applications of this compound could be a potential area of exploration.

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- To cite this document: BenchChem. [Molecular structure and formula of 1-Methyl-2-pyrrolidineethanol.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046732#molecular-structure-and-formula-of-1-methyl-2-pyrrolidineethanol]

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